

Determining the Carboxylic Acid Content of Carbomer 934: An In-depth Technical Guide

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Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3427536**

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This technical guide provides a comprehensive overview of the methodology for determining the carboxylic acid content of **Carbomer 934**, a critical quality attribute for this high molecular weight polymer of acrylic acid. Adherence to established analytical procedures is paramount for ensuring the consistency, performance, and safety of **Carbomer 934** in pharmaceutical and other applications.

Introduction

Carbomer 934 is a synthetic polymer valued for its thickening, suspending, and emulsifying properties. These functionalities are directly linked to the presence of carboxylic acid groups within its structure. The molecular structure of carbomer contains 56% to 68% of carboxylic acid groups, which imparts an acidic character to the polymer.^[1] The ionization of these acidic groups upon neutralization leads to polymer chain expansion and the formation of a viscous gel.^[2] Consequently, the accurate determination of the carboxylic acid content is a fundamental aspect of quality control for **Carbomer 934**.

The United States Pharmacopeia (USP) and National Formulary (NF) establish the official standards for **Carbomer 934**, including the acceptable range for carboxylic acid content and the analytical method for its determination.^{[3][4][5]} This guide will detail the widely accepted potentiometric titration method.

Quantitative Specifications

The carboxylic acid content of **Carbomer 934** is a key specification that ensures its proper functionality. The table below summarizes the quantitative limits as specified in pharmacopeial monographs.

Parameter	Specification	Reference
Carboxylic Acid Content	56.0% - 68.0% (on a dried basis)	[3][4][5][6]

Experimental Protocol: Potentiometric Titration

The standard method for determining the carboxylic acid content of **Carbomer 934** is through potentiometric titration with a standardized solution of sodium hydroxide.[\[7\]](#) This method offers high accuracy and reproducibility.

Materials and Equipment

- **Carbomer 934** sample
- Standardized 0.1 N Sodium Hydroxide (NaOH) volumetric solution
- Purified water
- Analytical balance
- pH meter with a glass electrode and a reference electrode (or a combination electrode)
- Magnetic stirrer and stir bar
- Beakers (1000 mL)
- Buret (50 mL)
- Drying oven with vacuum capabilities

Sample Preparation

Prior to analysis, the **Carbomer 934** sample must be dried to remove any residual moisture, which could interfere with the accuracy of the measurement.

- Accurately weigh approximately 400 mg of the **Carbomer 934** sample.
- Dry the sample in a vacuum oven at 80°C for 1 hour.[\[3\]](#)[\[4\]](#)

Titration Procedure

- Slowly add the accurately weighed, dried **Carbomer 934** sample to 400 mL of purified water in a 1000-mL beaker while continuously stirring at approximately 1000 rpm.[\[3\]](#) The stirrer shaft should be set at an angle of 60 degrees and positioned at the side of the beaker to ensure efficient dispersion.[\[3\]](#)
- Continue stirring for at least 15 minutes to ensure the polymer is fully dispersed.[\[8\]](#)
- Immerse the pH electrode(s) into the dispersion.
- Titrate the **Carbomer 934** dispersion with the standardized 0.1 N sodium hydroxide solution.
- The endpoint of the titration is determined potentiometrically. Record the volume of titrant required to reach the equivalence point.

Calculation

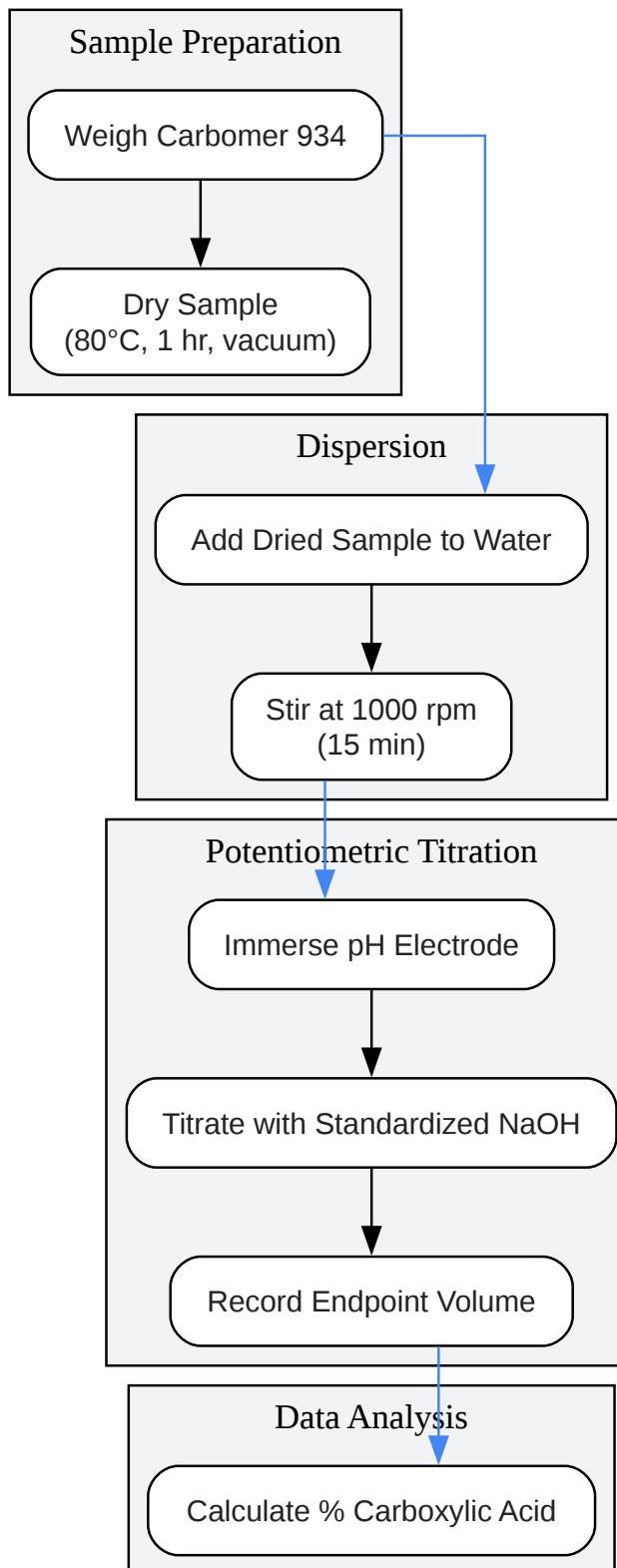
The percentage of carboxylic acid groups is calculated using the following formula:

Where:

- V = Volume of sodium hydroxide solution consumed at the endpoint (in mL)
- N = Normality of the sodium hydroxide solution
- 45.02 = Molecular weight of the carboxylic acid group (–COOH)
- W = Weight of the dried **Carbomer 934** sample (in mg)

Experimental Workflow

The following diagram illustrates the key steps in the determination of the carboxylic acid content of **Carbomer 934**.



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Workflow for Carboxylic Acid Content Determination

Conclusion

The determination of carboxylic acid content is a critical quality control test for **Carbomer 934**. The potentiometric titration method described in this guide is a robust and reliable technique for ensuring that the material meets the required specifications. Accurate and consistent measurement of this parameter is essential for predicting the performance of **Carbomer 934** in its various applications, particularly in the pharmaceutical industry where it is widely used as an excipient.

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